

physical and chemical properties of 2-Ethyl-2-adamantyl acrylate

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Compound of Interest

Compound Name: 2-Ethyl-2-adamantyl acrylate

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An In-Depth Technical Guide to **2-Ethyl-2-adamantyl Acrylate**: Properties, Synthesis, and Applications

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Abstract: This technical guide provides a comprehensive overview of **2-Ethyl-2-adamantyl acrylate**, a key monomer in advanced polymer synthesis. The document delves into its fundamental physical and chemical properties, offers detailed synthetic protocols, explores its polymerization behavior, and highlights its significant applications in various high-technology sectors. This guide is intended for researchers, scientists, and professionals in drug development and materials science who are interested in leveraging the unique characteristics of adamantane-based polymers.

Introduction: The Significance of the Adamantyl Moiety in Polymer Chemistry

The adamantane cage, a rigid, diamondoid hydrocarbon structure, imparts exceptional properties when incorporated into polymer backbones. Its bulkiness and high thermal stability translate to polymers with enhanced glass transition temperatures (T_g), improved mechanical strength, and excellent optical clarity. **2-Ethyl-2-adamantyl acrylate** (EAA) is a monomer that functionalizes a polymer with this robust adamantyl group. The presence of the ethyl group further modulates its solubility and reactivity, making it a versatile building block for a new

generation of high-performance materials. This guide will explore the core scientific principles and practical methodologies associated with this important compound.

Physicochemical Properties of 2-Ethyl-2-adamantyl Acrylate

The distinct molecular architecture of **2-Ethyl-2-adamantyl acrylate** dictates its physical and chemical behavior. The bulky, saturated tricyclic adamantyl group sterically hinders the ester and vinyl functionalities, influencing its reactivity and the properties of the resulting polymers.

Core Physical Data

A summary of the key physical properties of **2-Ethyl-2-adamantyl acrylate** is presented in Table 1. These values are critical for designing reaction conditions, purification procedures, and for predicting the material properties of its corresponding polymers.

Property	Value	Source(s)
CAS Number	303186-14-3	[1] [2] [3]
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1] [2]
Molecular Weight	234.33 g/mol	[1] [2]
Appearance	Colorless to pale yellow liquid or white to off-white crystalline powder	[3] [4]
Density	Approximately 1.06 g/cm ³	[1] [5]
Boiling Point	Approximately 301.9 °C at 760 mmHg (Predicted)	[1] [3]
Flash Point	Approximately 123.0 °C	[1] [5]
Refractive Index	Approximately 1.517	[1]
Solubility	Enhanced solubility in organic solvents due to the ethyl group	[4]

Chemical Structure and Reactivity

The chemical structure of **2-Ethyl-2-adamantyl acrylate** is fundamental to its utility. The acrylate group is susceptible to free-radical polymerization, allowing for its incorporation into a wide range of polymer chains. The adamantyl group, being sterically demanding, influences the stereochemistry of polymerization and contributes to the high thermal stability of the resulting polymer.

The IUPAC name for this compound is (2-ethyl-2-adamantyl) prop-2-enoate.[\[2\]](#)

Synthesis of 2-Ethyl-2-adamantyl Acrylate: A Step-by-Step Protocol

The synthesis of **2-Ethyl-2-adamantyl acrylate** is typically achieved through the esterification of 2-ethyl-2-adamantanol with an activated acrylic acid derivative. A common and effective method involves the use of acryloyl chloride in the presence of a base to neutralize the HCl byproduct. While direct synthesis details for the acrylate are less common in literature than for the corresponding methacrylate, the principles are analogous.[\[6\]](#)[\[7\]](#) A plausible synthetic route is outlined below.

Experimental Protocol: Esterification of 2-Ethyl-2-adamantanol

Objective: To synthesize **2-Ethyl-2-adamantyl acrylate** from 2-ethyl-2-adamantanol and acryloyl chloride.

Materials:

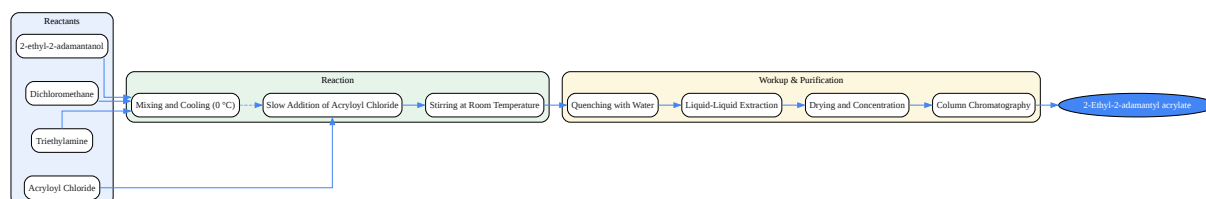
- 2-ethyl-2-adamantanol
- Acryloyl chloride
- Triethylamine (or pyridine)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution

- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Polymerization inhibitor (e.g., hydroquinone monomethyl ether - MEHQ)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-ethyl-2-adamantanol in anhydrous DCM. Add a catalytic amount of a polymerization inhibitor.
- **Base Addition:** Add triethylamine to the solution. The base should be in slight excess (e.g., 1.1 equivalents) relative to the acryloyl chloride.
- **Acylation:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add acryloyl chloride (1.05 equivalents), dissolved in anhydrous DCM, via the dropping funnel over a period of 30-60 minutes.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **2-Ethyl-2-adamantyl acrylate**.

Polymerization and Characterization

2-Ethyl-2-adamantyl acrylate readily undergoes free-radical polymerization to form poly(**2-Ethyl-2-adamantyl acrylate**). The bulky adamantyl group significantly influences the polymerization kinetics and the properties of the resulting polymer.

Free-Radical Polymerization

Standard free-radical initiators such as azobisisobutyronitrile (AIBN) or benzoyl peroxide can be used to initiate the polymerization. The choice of solvent is critical and is often an aromatic hydrocarbon like toluene or an ether such as tetrahydrofuran (THF).

Illustrative Polymerization Protocol:

- Dissolve **2-Ethyl-2-adamantyl acrylate** and AIBN in anhydrous toluene in a Schlenk flask.

- Degas the solution by several freeze-pump-thaw cycles.
- Heat the reaction mixture at a controlled temperature (e.g., 60-80 °C) under an inert atmosphere for a specified time.
- Precipitate the polymer by pouring the cooled reaction mixture into a non-solvent such as methanol.
- Collect the polymer by filtration, wash with methanol, and dry under vacuum.

Spectroscopic Characterization

The structural integrity of **2-Ethyl-2-adamantyl acrylate** and its corresponding polymer can be confirmed using various spectroscopic techniques.

- ¹H NMR Spectroscopy: The proton NMR spectrum of the monomer would exhibit characteristic signals for the vinyl protons (typically in the range of 5.8-6.4 ppm), the ethyl group, and the protons of the adamantyl cage.^{[8][9]} Upon polymerization, the signals corresponding to the vinyl protons will disappear, and the signals of the polymer backbone will appear as broad resonances.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum provides detailed information about the carbon skeleton. For the monomer, distinct signals for the carbonyl carbon (around 165 ppm), the vinyl carbons, and the carbons of the adamantyl and ethyl groups are expected.^[10]
- Infrared (IR) Spectroscopy: Key vibrational bands for the monomer include the C=O stretch of the ester (around 1720-1730 cm⁻¹), the C=C stretch of the acrylate (around 1635 cm⁻¹), and C-H stretches of the alkyl groups.^{[11][12][13]} The disappearance of the C=C stretching band is a clear indicator of successful polymerization.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) can be used to confirm the exact mass of the monomer.

Applications in Advanced Materials

The unique properties conferred by the adamantyl group make poly(**2-Ethyl-2-adamantyl acrylate**) a valuable material in several advanced applications.

- **Photoresists:** Adamantane-based polymers are extensively used in the formulation of photoresists for 193 nm lithography in the semiconductor industry. The bulky adamantyl groups enhance etch resistance and control the dissolution properties of the polymer film.[\[6\]](#)
- **Coatings and Adhesives:** The hardness, thermal stability, and chemical resistance of these polymers make them suitable for high-performance coatings and adhesives.[\[4\]](#)[\[14\]](#)
- **Biomedical Materials:** The biocompatibility and stability of adamantane derivatives have led to their investigation in drug delivery systems and for the fabrication of medical devices. The related 2-Ethyl-2-adamantyl methacrylate is noted for its use in biomedical research.[\[15\]](#)

Safety and Handling

As with all acrylate monomers, **2-Ethyl-2-adamantyl acrylate** should be handled with care.

- **Handling:** Use in a well-ventilated area, preferably in a fume hood.[\[1\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[16\]](#) Avoid contact with skin and eyes, and prevent inhalation of vapors.[\[1\]](#)[\[17\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[1\]](#)[\[18\]](#) The presence of a polymerization inhibitor is crucial for stable storage.
- **Toxicity:** While specific toxicity data for **2-Ethyl-2-adamantyl acrylate** is limited, acrylates as a class can be irritating to the skin, eyes, and respiratory system. Some may cause skin sensitization.[\[16\]](#)

Conclusion

2-Ethyl-2-adamantyl acrylate is a monomer of significant interest due to the unique combination of a polymerizable acrylate functionality and a bulky, rigid adamantyl group. This guide has provided a detailed overview of its physical and chemical properties, a practical synthetic protocol, and insights into its polymerization and applications. The continued exploration of polymers derived from this monomer is expected to lead to further advancements

in materials science, particularly in the fields of microelectronics, high-performance coatings, and biomedical engineering.

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